

Application Notes: Immunohistochemical Staining with Anti-Ki-67 Antibody

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Compound of Interest		
Compound Name:	LY302148	
Cat. No.:	B1675660	Get Quote

Introduction to Ki-67

The Ki-67 protein is a nuclear antigen strictly associated with cell proliferation.[1] It is present during all active phases of the cell cycle (G1, S, G2, and mitosis) but is conspicuously absent in quiescent or resting cells (G0 phase).[1] During the interphase stage of the cell cycle, the Ki-67 protein is primarily found within the cell nucleus.[1] However, in mitosis, a significant portion of the protein relocates to the surface of the chromosomes.[1] The expression of Ki-67 is a widely utilized method to determine the growth fraction of a given cell population.[1] The percentage of Ki-67-positive tumor cells, known as the Ki-67 labeling index, often correlates with the clinical course of various cancers, making it a valuable prognostic marker in oncology.[1]

Principle of the Assay

Immunohistochemistry (IHC) with an Anti-Ki-67 antibody is a technique used to visualize the presence and localization of the Ki-67 protein within tissue sections. The methodology involves a series of steps beginning with the preparation of the tissue sample, which is typically formalin-fixed and paraffin-embedded (FFPE). This is followed by an antigen retrieval step to unmask the epitope of the Ki-67 protein. A primary antibody specifically designed to bind to the Ki-67 protein is then applied. Subsequently, a secondary antibody, which is conjugated to an enzyme (such as horseradish peroxidase - HRP), is used to bind to the primary antibody.[2][3] Finally, a chromogen substrate is added, which reacts with the enzyme to produce a colored precipitate at the site of the antigen, allowing for visualization under a microscope.[2][3]



Quantitative Data Summary

Antibody Dilution and Incubation

Parameter	Recommendation	Notes
Primary Antibody Dilution	1:100 - 1:200 (Concentrated)	Optimal dilution should be determined by the user.[2]
Ready-to-use (RTU)	Follow manufacturer's instructions.[2]	
Primary Antibody Incubation	30-60 minutes at Room Temp.	For concentrated and RTU formats.[3]
Overnight at 4°C	An alternative for potentially enhanced signal.[3]	
Secondary Antibody Incubation	20-30 minutes at Room Temp.	Follow the supplier's protocol. [2][3]
Chromogen (DAB) Incubation	1-10 minutes at Room Temp.	Monitor for desired color intensity.[2][3]

Key Reagents and Buffers

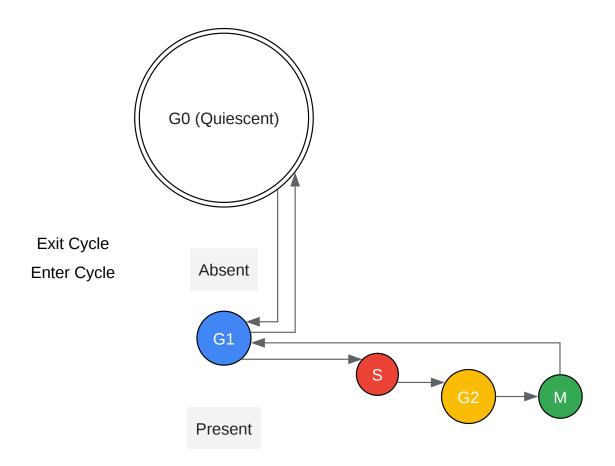


Reagent	Composition	Purpose
Deparaffinization Solutions	Xylene, 100%, 95%, 70% Ethanol	Removal of paraffin and rehydration of tissue.[2]
Antigen Retrieval Buffer	Tris-EDTA Buffer (pH 9.0) or Citrate Buffer (pH 6.0)	Heat-induced epitope retrieval (HIER) to unmask the antigen. [2]
Wash Buffer	Tris-Buffered Saline with Tween-20 (TBST)	Washing steps to remove unbound reagents.
Peroxidase Block	3% Hydrogen Peroxide (H2O2)	Quenches endogenous peroxidase activity to prevent background staining.[2]
Blocking Solution	5% Bovine Serum Albumin (BSA) or serum from the secondary antibody host species	Blocks non-specific binding of antibodies.[4]
Counterstain	Hematoxylin	Stains cell nuclei blue for contrast.

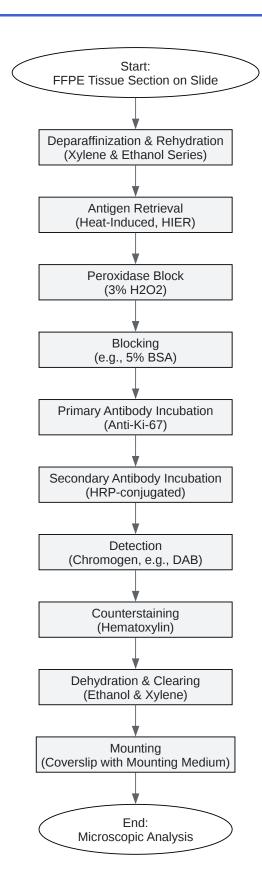
Signaling Pathway and Experimental Workflow Ki-67 Expression in the Cell Cycle

The Ki-67 protein is a key indicator of cellular proliferation, with its expression tightly regulated throughout the cell cycle. It is present in the G1, S, G2, and M phases, but absent in the quiescent G0 phase. This dynamic expression pattern is what makes Anti-Ki-67 antibodies a powerful tool for assessing the proliferative activity of cells in tissue samples.









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